

# An In-depth Technical Guide to 2-(4-Phenylphenyl)acetohydrazide

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## Compound of Interest

Compound Name: 2-(4-Phenylphenyl)acetohydrazide

CAS No.: 139277-58-0

Cat. No.: B145163

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## Abstract

This technical guide provides a comprehensive overview of **2-(4-phenylphenyl)acetohydrazide**, a biphenyl derivative of significant interest in medicinal chemistry and drug discovery. The biphenyl moiety is a recognized pharmacophore, and its incorporation into a hydrazide scaffold presents a versatile platform for the synthesis of novel therapeutic agents.<sup>[1]</sup> This document details the chemical identity, a robust synthetic pathway, and explores the potential biological activities of this compound, with a focus on its applications in drug development. The information presented herein is intended to serve as a valuable resource for researchers engaged in the design and synthesis of new chemical entities.

## Chemical Identity and Properties

**2-(4-Phenylphenyl)acetohydrazide**, also known as 2-([1,1'-biphenyl]-4-yl)acetohydrazide, is a solid organic compound. Its fundamental properties are summarized in the table below.

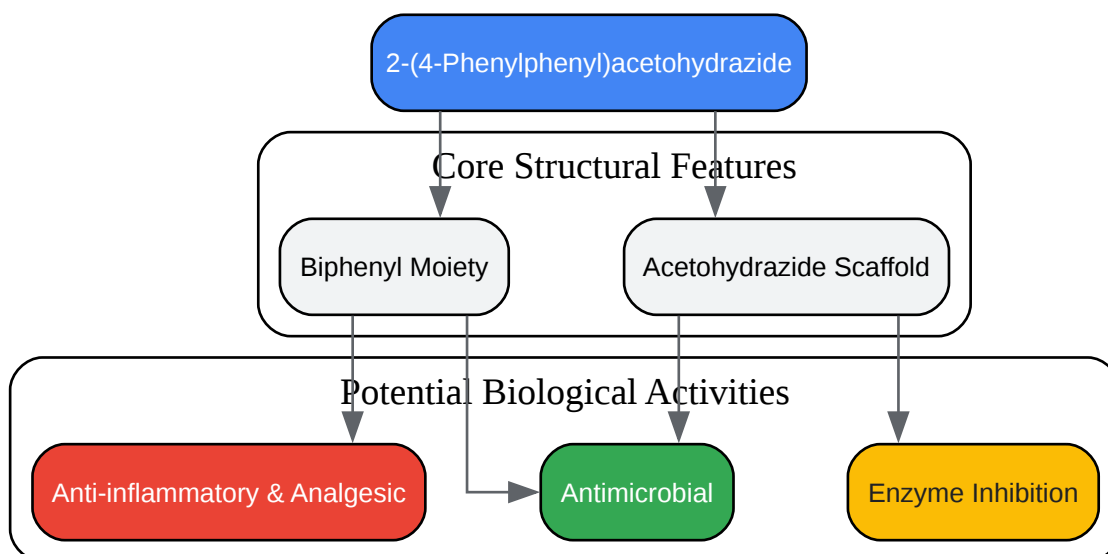
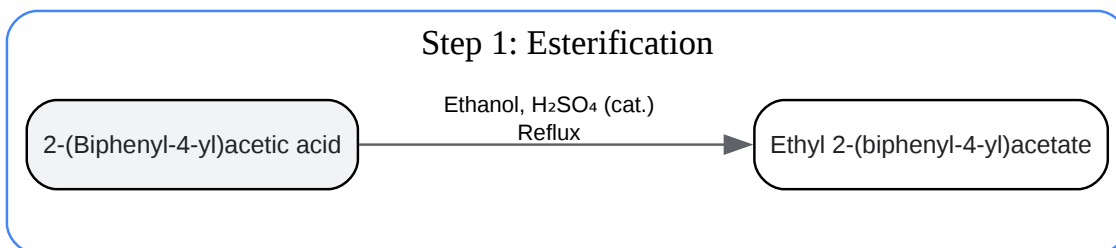
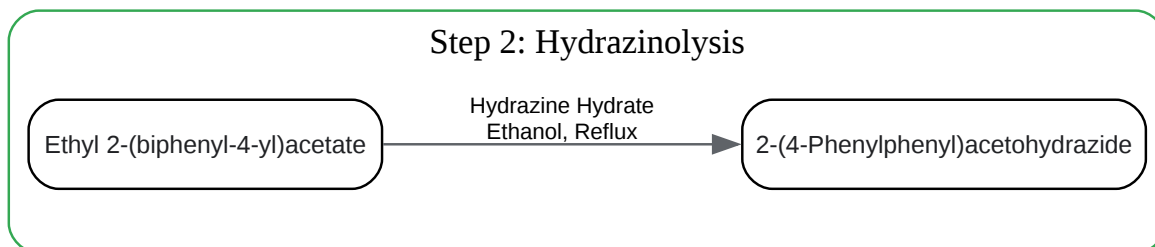
Property	Value	Source
CAS Number	139277-58-0	[Chemical Supplier Data]
Molecular Formula	C <sub>14</sub> H <sub>14</sub> N <sub>2</sub> O	[Chemical Supplier Data]
Molecular Weight	226.27 g/mol	[Chemical Supplier Data]
Canonical SMILES	<chem>C1=CC=C(C=C1)C2=CC=C(C=C2)CC(=O)NN</chem>	[PubChem]
Appearance	Off-white to beige solid (predicted)	[General Chemical Knowledge]
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and DMSO (predicted)	[General Chemical Knowledge]

## Synthesis of 2-(4-Phenylphenyl)acetohydrazide

The synthesis of **2-(4-phenylphenyl)acetohydrazide** is typically achieved through a reliable two-step process commencing with the commercially available 4-biphenylacetic acid. This method involves an initial esterification of the carboxylic acid, followed by hydrazinolysis of the resulting ester. This approach is a common and effective strategy for the preparation of various acetohydrazide derivatives.

### Overall Synthetic Workflow

The synthetic pathway can be visualized as a two-stage process, starting from the carboxylic acid and proceeding through an ester intermediate to the final hydrazide product.



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## Sources

- 1. [ijdsr.org](https://www.ijdsr.org) [[ijdsr.org](https://www.ijdsr.org)]

- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(4-Phenylphenyl)acetohydrazide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b145163/docs#an-in-depth-technical-guide-to-2-4-phenylphenyl-acetohydrazide>]

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